

An In-depth Technical Guide to 5-(4-Methylpiperazin-1-yl)-2-nitroaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(4-Methylpiperazin-1-yl)-2-nitroaniline

Cat. No.: B187262

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and biological relevance of **5-(4-Methylpiperazin-1-yl)-2-nitroaniline**, a compound of interest in medicinal chemistry and drug discovery.

Physicochemical Properties

5-(4-Methylpiperazin-1-yl)-2-nitroaniline is a solid, yellow to yellow-brown compound.^[1] Its key physicochemical properties are summarized in the table below, providing a foundational dataset for laboratory and developmental work.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₆ N ₄ O ₂	[2][3][4]
Molecular Weight	236.27 g/mol	[2][4]
Melting Point	152-155 °C	[2][3][4]
Boiling Point	444.2 °C at 760 mmHg	[2][3][4]
Density	1.264 g/cm ³	[2][3][4]
pKa (Predicted)	7.35 ± 0.42	[2][3]
LogP	2.03610	[3]
XLogP3	1.1	[4]
Vapor Pressure	4.37E-08 mmHg at 25°C	[2][3]
Flash Point	222.4 °C	[2][3][4]
Appearance	Light yellow to yellow Solid	[1]
Solubility	Soluble in water and organic solvents	[1]

Experimental Protocols

Synthesis of **5-(4-Methylpiperazin-1-yl)-2-nitroaniline**[1]

A common synthetic route to **5-(4-Methylpiperazin-1-yl)-2-nitroaniline** involves the nucleophilic aromatic substitution of a halogenated nitroaniline with N-methylpiperazine. A detailed experimental protocol is as follows:

- Reaction Setup: In a suitable reaction vessel, combine 5-fluoro-2-nitroaniline (1 g), N-methylpiperazine (0.752 ml), and triethylamine (1.86 ml) in N-methylpyrrolidone (1.5 ml).
- Microwave Irradiation: Place the reaction mixture in a microwave reactor and heat to 100°C for 20 hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature.

- Precipitation: Dilute the reaction mixture with deionized water (50 ml) and stir for 20 minutes to induce precipitation.
- Isolation: Collect the resulting yellow solid by filtration.
- Purification: Wash the solid with deionized water and dry it under high vacuum to yield the final product, 5-(4-methylpiperazine)-2-nitroaniline (1.45 g).

Diagram of the Synthesis Workflow



[Click to download full resolution via product page](#)

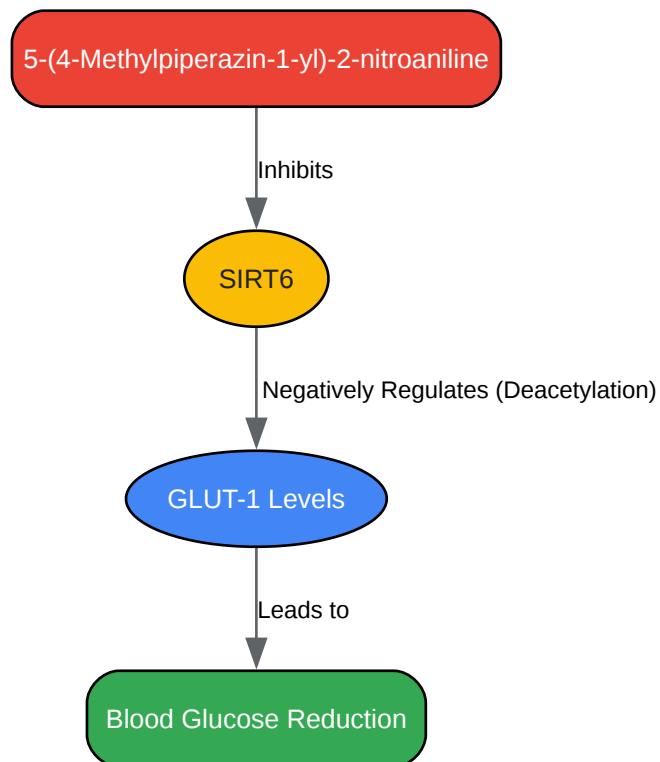
Caption: Synthesis workflow for **5-(4-Methylpiperazin-1-yl)-2-nitroaniline**.

Biological Activity and Signaling Pathway

5-(4-Methylpiperazin-1-yl)-2-nitroaniline has been identified as a potent inhibitor of Sirtuin 6 (SIRT6).^[5] SIRT6 is a histone deacetylase that plays a crucial role in various cellular processes, including glucose metabolism. Inhibition of SIRT6 by this compound has been shown to increase the levels of glucose transporter 1 (GLUT-1), which in turn can lead to a reduction in blood glucose levels.^[5] This makes **5-(4-Methylpiperazin-1-yl)-2-nitroaniline** and its derivatives promising candidates for the treatment of type 2 diabetes.^[5]

The compound demonstrated an IC₅₀ value of 4.93 μM against SIRT6 in a Fluor de Lys (FDL) assay.^[5] It also exhibited K_D values of 9.76 μM and 10 μM in surface plasmon resonance (SPR) and isothermal titration calorimetry (ITC) assays, respectively.^[5] Importantly, it showed high selectivity for SIRT6 over other HDAC family members (SIRT1-3 and HDAC1-11) at concentrations up to 200 μM.^[5]

Diagram of the SIRT6 Signaling Pathway

[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of **5-(4-Methylpiperazin-1-yl)-2-nitroaniline**.

Safety and Handling

This compound is classified as an irritant, causing skin and serious eye irritation.[4][6] It may also cause respiratory irritation.[6] Standard laboratory safety protocols should be followed when handling this chemical, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[6] Handling should be performed in a well-ventilated area.[6] For detailed safety information, refer to the Safety Data Sheet (SDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-(4-Methylpiperazin-1-yl)-2-nitroaniline CAS#: 23491-48-7 [m.chemicalbook.com]
- 2. lookchem.com [lookchem.com]
- 3. Reputable Factory Supply 99% Pure 5-(4-Methylpiperazin-1-yl)-2-nitroaniline 23491-48-7 with Efficient Transportation [yzqyyykj.com]
- 4. echemi.com [echemi.com]
- 5. Discovery of 5-(4-methylpiperazin-1-yl)-2-nitroaniline derivatives as a new class of SIRT6 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. synquestlabs.com [synquestlabs.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-(4-Methylpiperazin-1-yl)-2-nitroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b187262#physicochemical-properties-of-5-4-methylpiperazin-1-yl-2-nitroaniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com